

Application of Lanthanum Carbonate Octahydrate in Catalysis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Lanthanum carbonate octahydrate*

Cat. No.: *B1593329*

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This document provides a comprehensive overview of the application of **lanthanum carbonate octahydrate** as a catalyst precursor in key industrial processes. The focus is on providing detailed experimental protocols, quantitative data for performance comparison, and visual representations of the workflows involved.

Lanthanum carbonate octahydrate ($\text{La}_2(\text{CO}_3)_3 \cdot 8\text{H}_2\text{O}$) serves as a stable and convenient precursor for the synthesis of catalytically active lanthanum oxide (La_2O_3). The controlled thermal decomposition of **lanthanum carbonate octahydrate** yields high-purity lanthanum oxide, which exhibits basic properties making it an effective catalyst in various organic transformations. This document details its application in biodiesel production via transesterification and in the catalytic cracking of petroleum residues.

Biodiesel Production via Transesterification

Lanthanum oxide (La_2O_3), derived from the calcination of **lanthanum carbonate octahydrate**, is an efficient heterogeneous base catalyst for the transesterification of triglycerides into fatty acid methyl esters (FAME), commonly known as biodiesel. Its solid nature simplifies catalyst separation from the reaction mixture, allowing for easier purification of the final product and potential for catalyst recycling.

Quantitative Data Presentation

The following table summarizes the catalytic performance of lanthanum oxide in comparison to other common heterogeneous catalysts in the transesterification of various oil feedstocks for biodiesel production.

Catalyst	Feedstock	Methanol:Oil Molar Ratio	Catalyst Loading (wt%)	Temperature (°C)	Reaction Time (h)	FAME Yield (%)	Reference
La ₂ O ₃	Palm Oil	30:1	10	200	0.75	>95	[1]
Sulfated La ₂ O ₃ (SLO)	Oleic Acid	5:1	10	100	-	96 (Conversion)	[2]
La-dolomite	Palm Oil	18:1	7	65	3	98.7	[3]
CaO	Waste Cooking Oil	10:1	-	65	2	~97	[1]
SrO	Soybean Oil	12:1	3	65	3	~98	[1]
MgO	Waste Cooking Oil	-	-	-	-	Comparable to NaOH	[1]

Experimental Protocols

Protocol 1: Preparation of La₂O₃ Catalyst from Lanthanum Carbonate Octahydrate

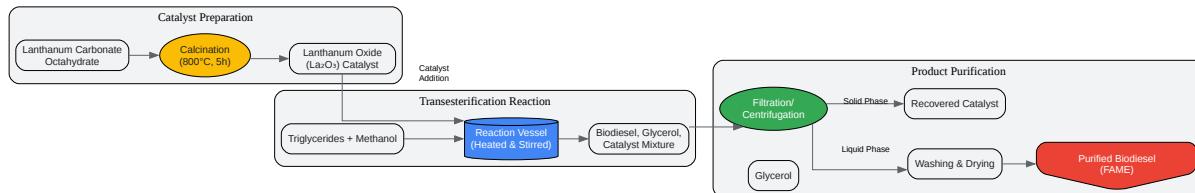
- Calcination: Place a known quantity of **lanthanum carbonate octahydrate** (La₂(CO₃)₃·8H₂O) in a ceramic crucible.
- Heat the crucible in a muffle furnace from room temperature to 800°C at a heating rate of 10°C/min.

- Maintain the temperature at 800°C for 5 hours to ensure complete conversion to lanthanum oxide (La_2O_3).
- Allow the furnace to cool down to room temperature naturally.
- The resulting white powder is the La_2O_3 catalyst. Store it in a desiccator to prevent moisture absorption.

Protocol 2: Transesterification of Triglycerides

- Reactor Setup: Assemble a three-necked round-bottom flask equipped with a reflux condenser, a mechanical stirrer, and a thermometer.
- Reactant Charging: Charge the flask with the triglyceride feedstock (e.g., palm oil) and methanol in the desired molar ratio (e.g., 30:1 methanol to oil).
- Catalyst Addition: Add the prepared La_2O_3 catalyst to the reaction mixture (e.g., 10 wt% relative to the oil).
- Reaction: Heat the mixture to the specified reaction temperature (e.g., 200°C) while stirring vigorously.
- Monitoring: Monitor the reaction progress by taking aliquots at regular intervals and analyzing the FAME content using gas chromatography (GC).
- Product Separation: After the reaction is complete, cool the mixture to room temperature. Separate the solid catalyst by filtration or centrifugation. The liquid phase will separate into two layers: an upper layer of biodiesel (FAME) and a lower layer of glycerol.
- Purification: Separate the biodiesel layer and wash it with warm deionized water to remove any residual methanol, glycerol, and catalyst. Dry the biodiesel over anhydrous sodium sulfate.

Experimental Workflow



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Workflow for Biodiesel Production using La₂O₃ Catalyst.

Catalytic Cracking of Petroleum Residues

Lanthanum oxide, prepared from **lanthanum carbonate octahydrate**, is a key component in the formulation of catalysts for the fluid catalytic cracking (FCC) of heavy petroleum residues into more valuable, lighter products like gasoline and diesel. The addition of lanthanum oxide to catalysts, often based on clay and silica, enhances their structural characteristics, acidity, and overall catalytic activity.

Quantitative Data Presentation

The table below presents data on a lanthanum-containing cracking catalyst (Cat1) and compares it to a catalyst containing chromium oxide (Cat2) and the raw clay support.

Catalyst/Support	Composition	Specific Surface Area (m ² /g)	Acidity (meq/g)	Conversion of Petroleum Residue (%)	Reference
Cat1	Clay + La ₂ O ₃ + SiO ₂	456.14	50	74.13	
Cat2	Clay + Cr ₂ O ₃ + SiO ₂	475.12	57	66.53	
Kaolinite Clay (Support)	-	15.26	14	-	

Experimental Protocols

Protocol 3: Preparation of La₂O₃-containing Cracking Catalyst (Cat1)

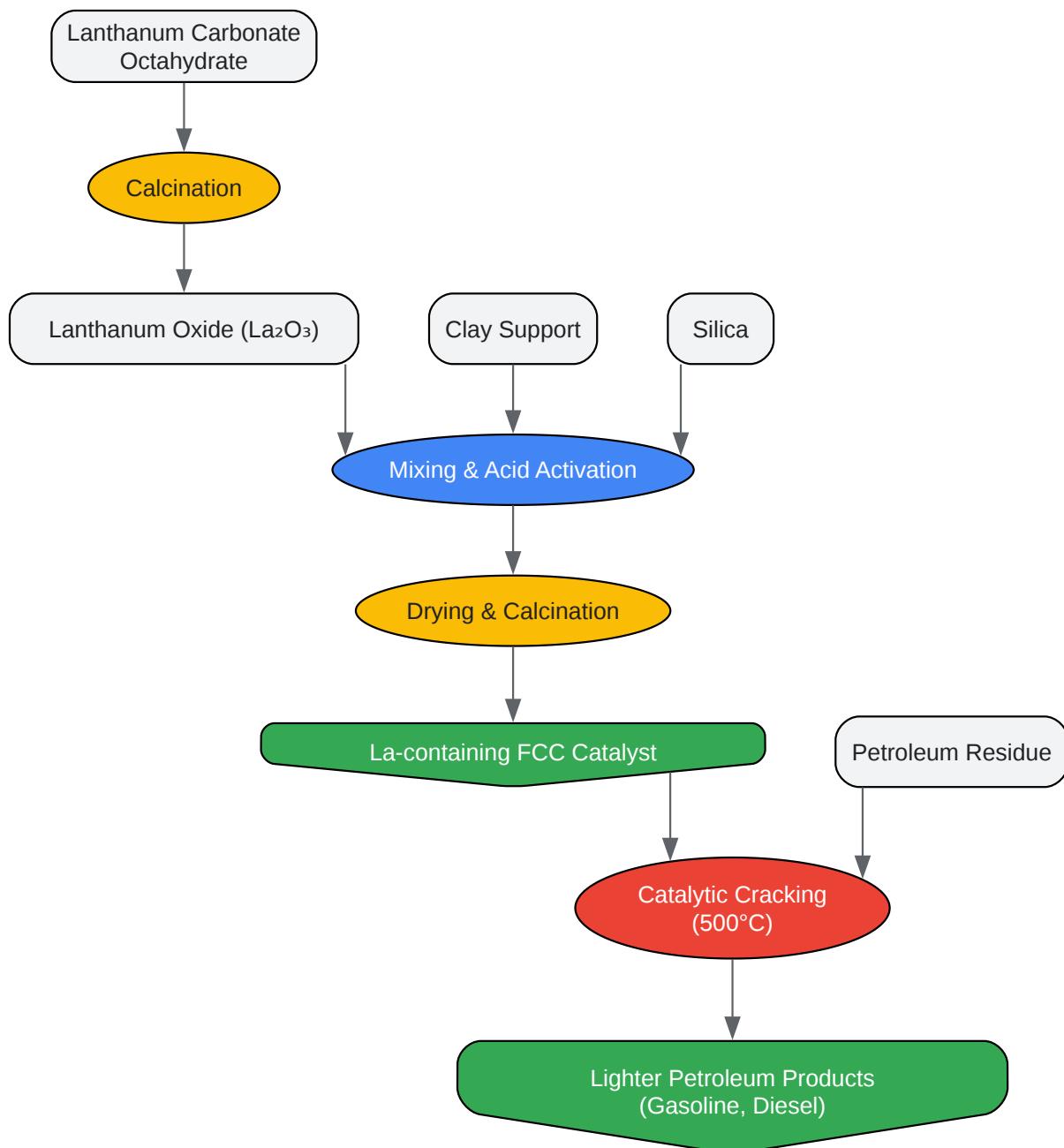
- Mixing: In a beaker, thoroughly mix 15 g of clay (particle size < 2 µm), 0.55 g of lanthanum oxide (La₂O₃, prepared as in Protocol 1), and 4 g of silica.
- Acid Activation: Add 25 mL of 10% hydrochloric acid to the mixture while stirring. Continue stirring for 6 hours at room temperature.
- Drying: Dry the resulting mixture in an oven at 105°C for 12 hours.
- Calcination: Calcine the dried solid in a furnace at 800°C for 30 minutes.
- Cooling and Storage: Allow the catalyst to cool to room temperature and store it in a desiccator.

Protocol 4: Catalytic Cracking of Petroleum Residue

- Reactor Setup: Place 20 g of the prepared catalyst (Cat1) into a stainless steel fixed-bed reactor.
- Heating: Insert the reactor into an electric furnace and heat it to 500°C in increments of 100°C.

- Feed Injection: Once the temperature is stable at 500°C, inject 50 g of pre-heated heavy petroleum residue into the reactor.
- Product Collection: The cracked products (gases and liquids) are passed through a condenser and collected. The liquid products are collected in a cooled receiver, and the non-condensable gases can be collected in a gas bag for analysis.
- Analysis: Analyze the liquid products using gas chromatography (GC) to determine the distribution of different fractions (gasoline, diesel, etc.). The conversion is calculated based on the amount of residue converted into lighter products.

Logical Relationship Diagram



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Logical Flow for FCC Catalyst Preparation and Use.

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